

An In-Depth Technical Guide to 2-Methyl-1,3,5hexatriene

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This technical guide provides a comprehensive overview of **2-Methyl-1,3,5-hexatriene**, including its chemical identity, physical properties, and key chemical reactions. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identification and Properties

2-Methyl-1,3,5-hexatriene is a conjugated triene with the molecular formula C₇H₁₀.[1][2][3] Its chemical structure and properties are summarized below.

Table 1: Chemical and Physical Properties of 2-Methyl-1,3,5-hexatriene



| Property | Value | Reference |
|-------------------|--|--------------|
| CAS Number | 41233-72-1 | [1][2][4][5] |
| Molecular Formula | C7H10 | [1][2][3] |
| Molecular Weight | 94.15 g/mol | [1][3] |
| IUPAC Name | (3E)-2-methylhexa-1,3,5-triene | [2] |
| Synonyms | trans-2-methyl-1,3,5- hexatriene, (E)-2-methyl-1,3,5- hexatriene | [4] |
| Density | 0.737 g/cm ³ | [1][4] |
| Boiling Point | 107.8 °C at 760 mmHg | [1][4] |
| Flash Point | 2.1 °C | [1][4] |
| Vapor Pressure | 31.2 mmHg at 25°C | [1] |
| Canonical SMILES | CC(=C)C=CC=C | [1] |
| Isomeric SMILES | CC(=C)/C=C/C=C | [1] |
| InChIKey | PPWGXYXJMQAWSX- AATRIKPKSA-N | [2][5] |

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methyl-1,3,5-hexatriene** is not readily available in the searched literature, a general approach can be adapted from the synthesis of the parent compound, **1,3,5-hexatriene**, and other substituted dienes and trienes. The synthesis of conjugated trienes often involves elimination reactions or olefination reactions.

A plausible synthetic route could involve the dehydration of a suitable alcohol precursor, such as 2-methyl-1,5-hexadien-3-ol. This approach is analogous to the synthesis of 1,3,5-hexatriene from 1,5-hexadien-3-ol.[6]

General Protocol for the Dehydration of an Allylic Alcohol:



- Reaction Setup: A reaction flask equipped with a magnetic stirrer, a dropping funnel, and a
 distillation apparatus is charged with a dehydrating agent. Common dehydrating agents for
 such reactions include phosphorus tribromide followed by dehydrobromination, or acidic
 catalysts.
- Precursor Addition: The alcohol precursor, in this case, a suitable isomer of 2-methylhexadienol, is added dropwise to the stirred dehydrating agent at a controlled temperature, typically in an ice bath to manage the exothermic reaction.
- Reaction: After the addition is complete, the mixture is stirred for a period to ensure complete reaction. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Workup and Purification: The reaction mixture is then worked up to isolate the crude product.
 This typically involves quenching the reaction, separating the organic layer, washing with brine, and drying over an anhydrous salt like magnesium sulfate.
- Distillation: The final product, **2-Methyl-1,3,5-hexatriene**, is purified by distillation.

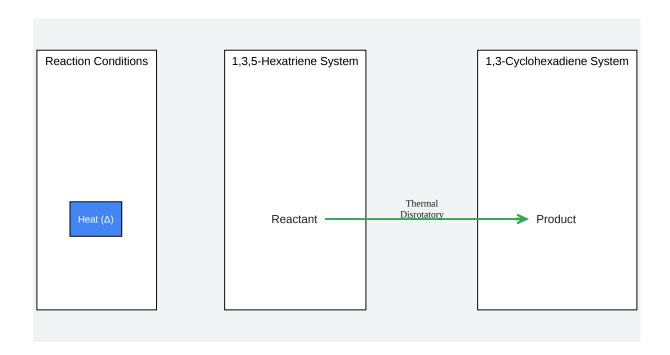
It is important to note that the specific reaction conditions, such as the choice of solvent, temperature, and reaction time, would need to be optimized for the specific substrate and desired isomer of the product.

Key Chemical Reactions: Electrocyclization

1,3,5-Hexatriene and its derivatives are well-known to undergo pericyclic reactions, particularly electrocyclization.[7] Under thermal conditions, 1,3,5-hexatriene undergoes a disrotatory ring closure to form 1,3-cyclohexadiene.[8] Conversely, under photochemical conditions, the ring closure is conrotatory. The stereochemistry of these reactions is governed by the Woodward-Hoffmann rules, which are based on the symmetry of the highest occupied molecular orbital (HOMO).[7][8]

The following diagram illustrates the thermal electrocyclization of a generic 1,3,5-hexatriene system.





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Caption: Thermal electrocyclization of a 1,3,5-hexatriene system.

Biological Activity

Currently, there is limited specific information available in the searched scientific literature regarding the biological activities or signaling pathways of **2-Methyl-1,3,5-hexatriene**. While many natural and synthetic compounds containing conjugated polyene systems exhibit a range of biological effects, the specific toxicological and pharmacological profiles of this particular molecule have not been extensively studied or reported. Further research is required to determine its potential biological significance.

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